

Introduction: The Central Role of the N-Functionalized Methanamine Scaffold

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Compound of Interest

Compound Name:	<i>(5-Bromofuran-2-yl)methanamine hydrochloride</i>
CAS No.:	1803600-05-6
Cat. No.:	B2384253

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Methanamine and its derivatives represent a fundamental structural unit in organic chemistry, serving as a critical building block for a vast array of functional molecules. The strategic modification of the nitrogen atom—a process known as N-functionalization—is a cornerstone of modern synthetic chemistry, particularly in the fields of drug discovery, agrochemicals, and materials science.^{[1][2]} The ability to append diverse chemical moieties onto the methanamine nitrogen allows for the precise modulation of a molecule's physicochemical properties, including its solubility, basicity, and ability to engage in specific biological interactions.

This guide provides an in-depth exploration of the primary strategies for the N-functionalization of methanamine compounds. We will move beyond simple procedural outlines to dissect the causality behind experimental choices, offering field-proven insights to empower researchers to not only execute these reactions but also to troubleshoot and adapt them. The protocols described herein are presented as self-validating systems, grounded in established chemical principles and supported by authoritative references.

N-Acylation: The Formation of Robust Amide Bonds

N-acylation is a foundational transformation for creating the amide linkage, a functional group prevalent in pharmaceuticals and essential for the synthesis of peptides and protecting amino groups.[3][4] This reaction involves the coupling of a methanamine derivative with an acylating agent, typically an acyl chloride or a carboxylic anhydride.

Mechanistic Principle: Nucleophilic Acyl Substitution

The reaction proceeds via a nucleophilic acyl substitution mechanism.[5] The lone pair of electrons on the amine's nitrogen atom attacks the electrophilic carbonyl carbon of the acylating agent. This forms a tetrahedral intermediate which subsequently collapses, expelling a leaving group (e.g., chloride) to yield the stable amide product.[5][6] A base is required to neutralize the acidic byproduct (e.g., HCl), driving the reaction to completion.[3][7][8]

Experimental Workflow: N-Acylation

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Sources

- [1. N-Dimethylation and N-Functionalization of Amines Using Ru Nanoparticle Catalysts and Formaldehyde or Functional Aldehydes as the Carbon Source - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. N-Dimethylation and N-Functionalization of Amines Using Ru Nanoparticle Catalysts and Formaldehyde or Functional Aldehydes as the Carbon Source - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. An eco-friendly and highly efficient route for N-acylation under catalyst-free conditions. – Oriental Journal of Chemistry \[orientjchem.org\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. jk-sci.com \[jk-sci.com\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. byjus.com \[byjus.com\]](#)

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